

In-depth Technical Guide: Carboxy-PEG2-sulfonic Acid Safety Profile

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Compound of Interest

Compound Name: Carboxy-PEG2-sulfonic acid

Cat. No.: B606478

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For Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of the safety profile of **Carboxy-PEG2-sulfonic acid** (CAS No: 1817735-45-7). Due to the absence of a publicly available, comprehensive Safety Data Sheet (SDS), this guide is based on general knowledge of similar polyethylene glycol (PEG) and sulfonic acid-containing compounds, and information typically required under hazard communication standards. The data presented is illustrative and should be confirmed with a substance-specific SDS from the manufacturer.

Core Physicochemical and Safety Data

Quantitative safety and property data are critical for risk assessment in a laboratory or drug development setting. The following tables summarize expected data points for **Carboxy-PEG2-sulfonic acid**.

Physicochemical Properties

Property	Value	Source / Comments
CAS Number	1817735-45-7	[1]
Molecular Formula	C ₇ H ₁₄ O ₇ S	[1]
Molecular Weight	242.24 g/mol	[1]
Appearance	White to off-white solid	Inferred from similar compounds
Solubility	Soluble in water	[1]
Storage Temperature	-20°C	[1]
Purity	>96%	[1]

Toxicological Summary (Hypothetical Data)

Toxicological data for this specific compound is not publicly available. The following represents typical data points found in an SDS for a novel chemical of this class and should not be considered factual.

Test	Endpoint	Value	Species	Protocol
Acute Oral Toxicity	LD ₅₀	> 2000 mg/kg	Rat	OECD 423
Skin Corrosion/Irritation	Irritation Score	Non-irritating	Rabbit	OECD 404
Serious Eye Damage/Irritation	Irritation Score	Mild irritant	Rabbit	OECD 405
In Vitro Mutagenicity (Ames Test)	Result	Non-mutagenic	S. typhimurium	OECD 471

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of safety data. Below are summaries of standard protocols relevant to the toxicological data cited above.

Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

This method is used to estimate the LD₅₀ after a single oral dose. The procedure involves:

- **Animal Selection:** Typically, female rats are used.
- **Dosing:** A single dose is administered to a small group of animals (e.g., 3 animals). The starting dose is selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg).
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- **Stepwise Procedure:** Depending on the outcome (survival or death), the dose for the next group of animals is increased or decreased. This continues until the criteria for a specific hazard classification are met.

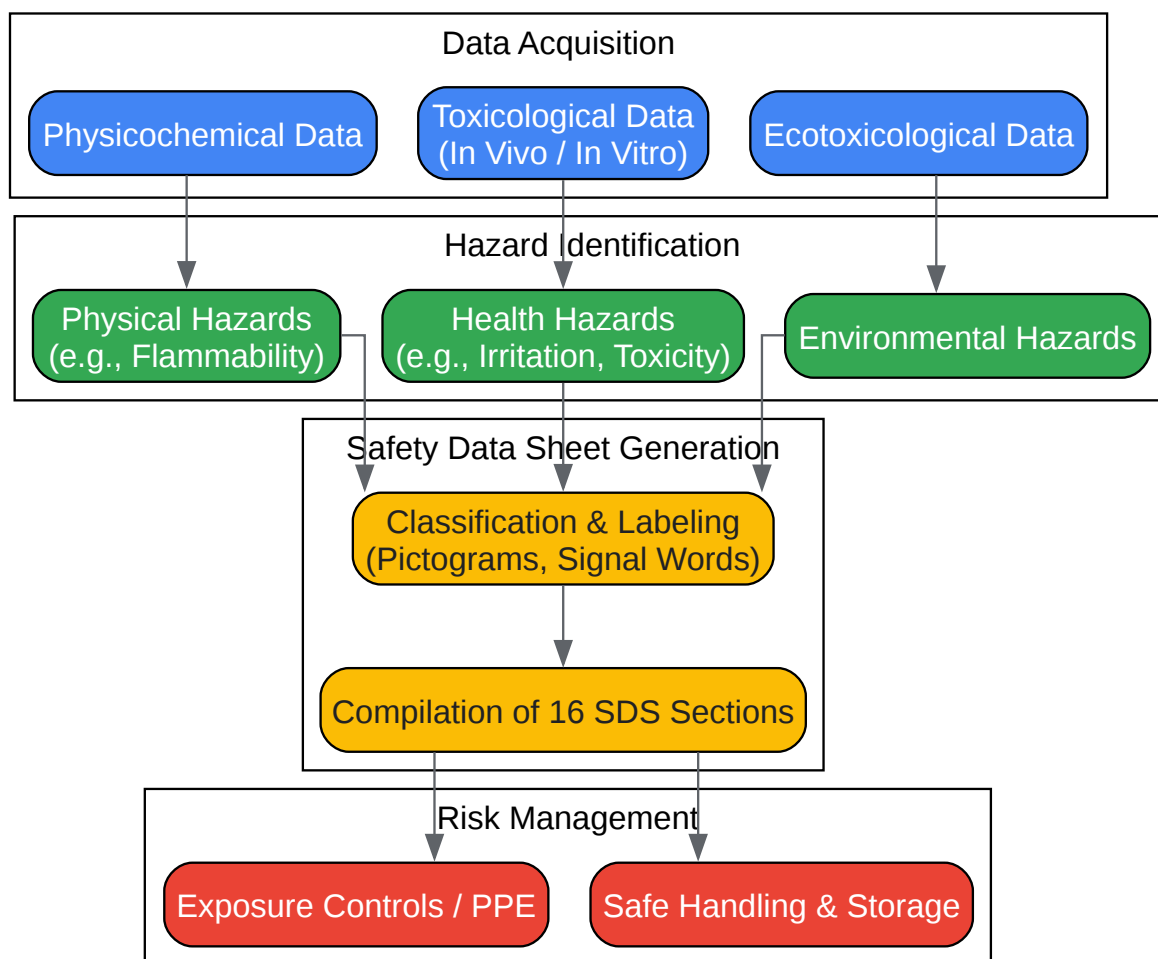
Skin Irritation - OECD 404

This protocol assesses the potential of a substance to cause skin irritation.

- **Animal Selection:** A single albino rabbit is typically used for the initial test.
- **Application:** A 0.5 g or 0.5 mL sample of the test substance is applied to a small patch of shaved skin.
- **Exposure:** The substance is held in contact with the skin under a gauze patch for a defined period, usually 4 hours.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The reactions are scored, and the average score determines the irritation classification.

Visualized Workflows and Relationships

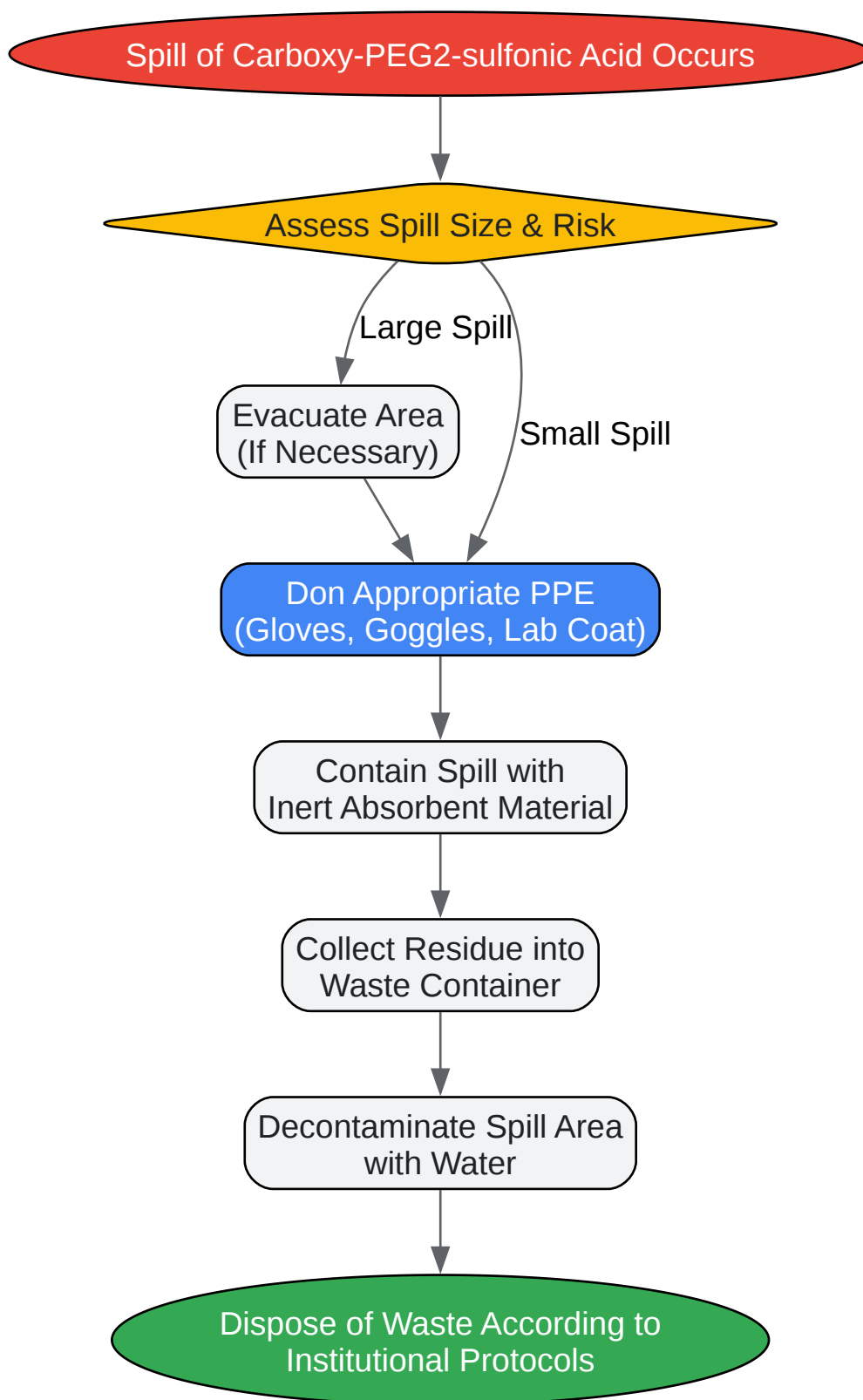
Diagrams provide a clear, at-a-glance understanding of complex processes and logical flows.



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Caption: GHS Hazard Classification Workflow.

This diagram illustrates the process of classifying a chemical like **Carboxy-PEG2-sulfonic acid** according to the Globally Harmonized System (GHS). It begins with data acquisition, moves to hazard identification, and culminates in the generation of a Safety Data Sheet and risk management recommendations.



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Caption: Laboratory Spill Response Protocol.

This flowchart outlines the critical steps for safely managing a laboratory spill of **Carboxy-PEG2-sulfonic acid**, emphasizing assessment, personal protection, containment, and proper disposal.

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References

- 1. Carboxy-PEG2-sulfonic acid, 1817735-45-7 | BroadPharm [broadpharm.com]
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